

Handling precautions for 3-Fluoro-5-(methoxycarbonyl)benzoic acid

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Compound of Interest

Compound Name: 3-Fluoro-5-(methoxycarbonyl)benzoic acid

Cat. No.: B1343704

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An In-depth Technical Guide to Handling **3-Fluoro-5-(methoxycarbonyl)benzoic Acid** for Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive handling precautions for **3-Fluoro-5-(methoxycarbonyl)benzoic acid**, a key intermediate in pharmaceutical synthesis. Due to the limited availability of a specific Safety Data Sheet (SDS) for this exact compound, this document compiles and extrapolates best practices from SDS of structurally similar compounds, including other fluorinated and methoxycarbonyl-substituted benzoic acids. The information herein is intended to provide a robust framework for safe handling in a laboratory and drug development setting.

Hazard Identification and Classification

Based on analogous compounds, **3-Fluoro-5-(methoxycarbonyl)benzoic acid** is anticipated to be classified as an irritant. The primary hazards are associated with direct contact and inhalation of dust particles.

GHS Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]

- H335: May cause respiratory irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Signal Word: Warning[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)

Toxicological Data

While specific toxicological data for **3-Fluoro-5-(methoxycarbonyl)benzoic acid** is not readily available, data for the parent compound, Benzoic Acid, is provided for reference. It is crucial to handle all new chemical entities with the assumption of high toxicity until proven otherwise.

Compound	Toxicity Metric	Value	Species
Benzoic Acid	Acute Oral LD50	1700 mg/kg	Rat
Benzoic Acid	Acute Oral LD50	1940 mg/kg	Mouse
Benzoic Acid	Acute Oral LD50	2000 mg/kg	Dog
Benzoic Acid	Acute Dermal LD50	10000 mg/kg	Rabbit

This data is for Benzoic Acid and should be used as a conservative reference.[\[6\]](#)

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure.

Protection Type	Specification	Purpose
Eye Protection	Safety glasses with side-shields or goggles. ^[1] A face shield may be necessary for larger quantities.	To prevent eye contact with dust particles, which can cause serious irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use.	To prevent skin contact and irritation. ^[1]
Respiratory Protection	Use a NIOSH-approved dust respirator or work in a certified chemical fume hood.	To avoid inhalation of dust particles, which can lead to respiratory tract irritation. ^{[1][6]}
Skin and Body Protection	Laboratory coat. For larger scale operations, consider a full suit and boots.	To prevent contamination of personal clothing and skin. ^{[1][6]}

Handling and Storage

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring laboratory safety.

Handling:

- Work in a well-ventilated area, preferably a chemical fume hood, to minimize dust inhalation.^{[2][3][5]}
- Avoid generating dust.^[7]
- Wash hands thoroughly after handling.^{[1][2][3]}
- Do not eat, drink, or smoke in the work area.^{[8][9]}

Storage:

- Store in a tightly closed container.^{[1][2][4][5][10]}

- Keep in a cool, dry, and dark place.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[7\]](#)

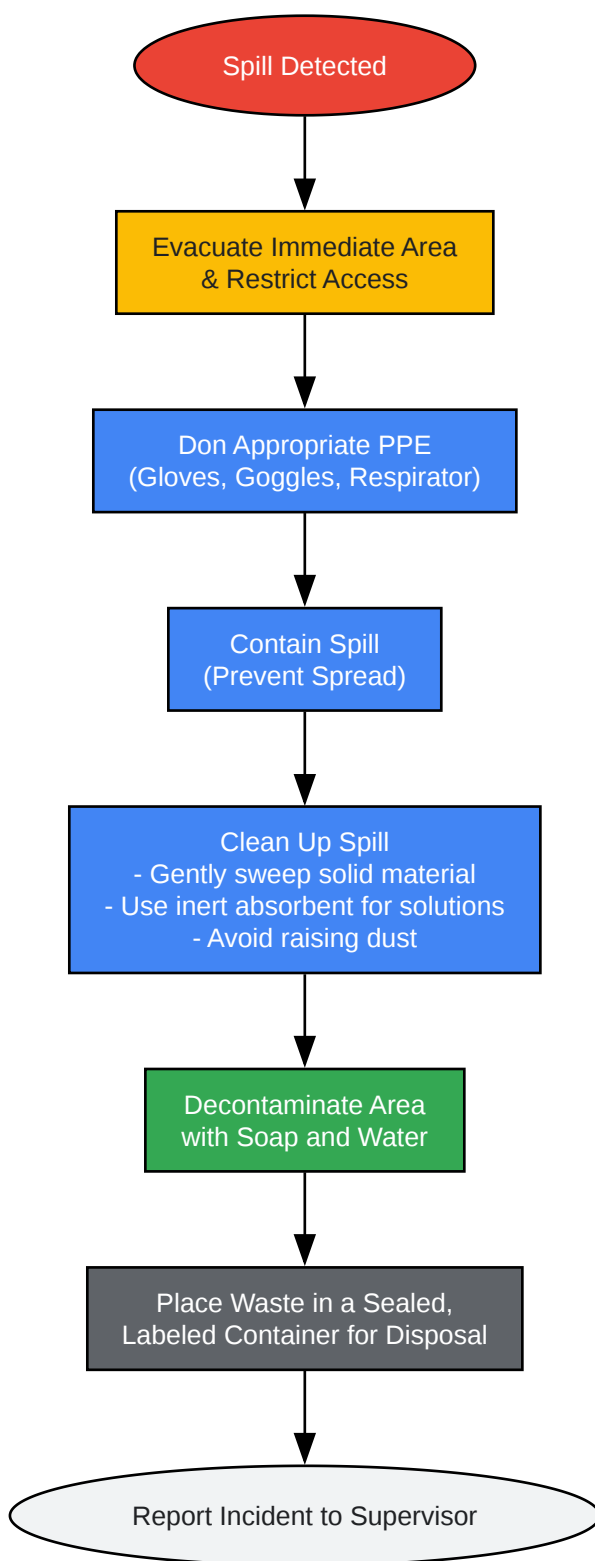
First Aid Measures

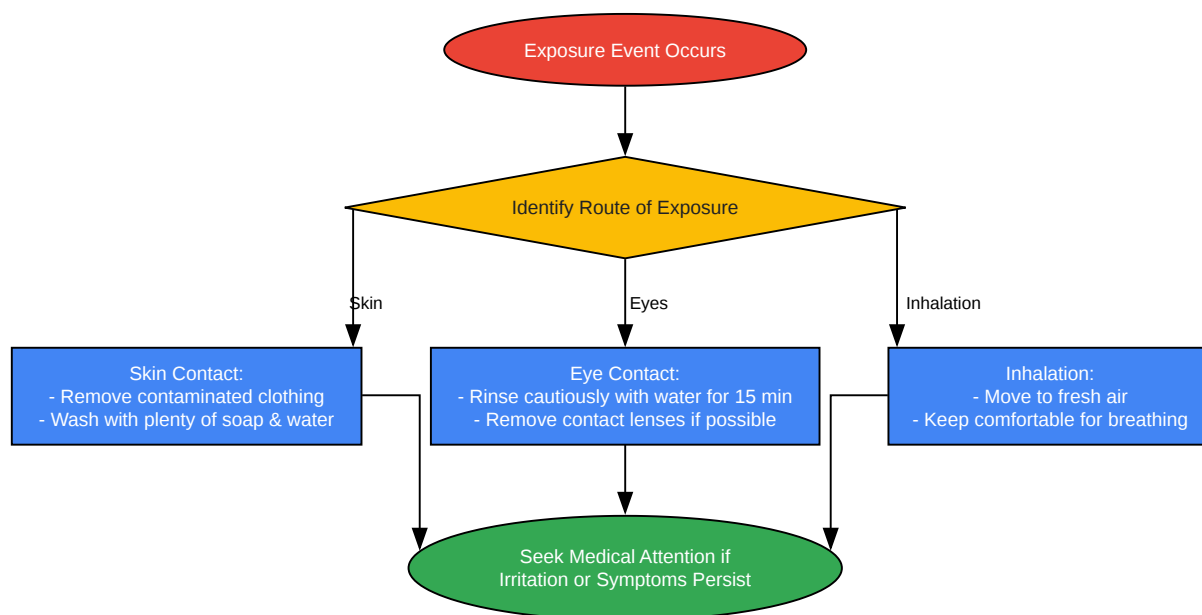
Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse cautiously with water for several minutes. [1] [2] [3] Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice/attention. [1] [2] [3]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing. [1] [2] [3] [10] If skin irritation occurs, get medical advice/attention. [1] [2] [3] [10]
Inhalation	Remove person to fresh air and keep comfortable for breathing. [2] [3] [4] [10] If you feel unwell, call a poison center or doctor. [2] [3]
Ingestion	Rinse mouth. Do NOT induce vomiting. Seek medical advice/attention if you feel unwell. [6]

Spill and Disposal Procedures

Spill Response Workflow





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